

# Best practices for long-term storage of K145 hydrochloride

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## Compound of Interest

Compound Name: K145 hydrochloride

Cat. No.: B560151

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## Technical Support Center: K145 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **K145 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the stability and integrity of your compound for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **K145 hydrochloride**?

For long-term storage, solid **K145 hydrochloride** should be stored at -20°C.<sup>[1][2][3]</sup> It is crucial to keep the product in a tightly sealed container, protected from moisture and light.<sup>[1]</sup> Under these conditions, the compound is stable for at least four years.<sup>[3]</sup> For short-term storage, such as a few days to weeks, a temperature of 0-4°C is acceptable.<sup>[1]</sup>

Q2: How should I store stock solutions of **K145 hydrochloride**?

The storage of **K145 hydrochloride** stock solutions depends on the solvent and the desired storage duration. For stock solutions prepared in DMSO, it is recommended to aliquot the solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.<sup>[2][4]</sup> These aliquots can be stored at -80°C for up to six months or at -20°C for up to one month.<sup>[2][4][5]</sup>

Q3: Can I store **K145 hydrochloride** at room temperature?

**K145 hydrochloride** is stable for a few weeks during standard shipping at ambient temperatures.<sup>[1]</sup> However, for long-term storage, it is not recommended to keep the compound at room temperature. For optimal stability, adhere to the recommended refrigerated or frozen conditions.

Q4: What is the shelf life of **K145 hydrochloride**?

When stored correctly as a solid powder at -20°C, **K145 hydrochloride** has a shelf life of over two years, with some data suggesting stability for at least four years.<sup>[1][3]</sup> The shelf life of stock solutions is shorter; for example, in DMSO, it is up to six months at -80°C.<sup>[4]</sup>

Q5: Are there any specific handling precautions I should take before using **K145 hydrochloride**?

Yes, before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least one hour.<sup>[2]</sup> This prevents condensation from forming inside the vial, which could compromise the integrity of the compound. Always follow standard laboratory safety protocols, such as wearing appropriate personal protective equipment. While specific handling hazards are not prominently listed, general precautionary measures for handling chemicals should be observed.

## Troubleshooting Guide

Issue: I am seeing precipitation in my **K145 hydrochloride** stock solution after thawing.

- Possible Cause: The solubility of **K145 hydrochloride** may have been exceeded, or the solvent may not be pure. The compound is hygroscopic, and moisture can affect solubility.<sup>[4]</sup>
- Solution: Try gentle warming and/or sonication to help redissolve the precipitate.<sup>[4]</sup> Ensure you are using anhydrous (dry) solvents, especially DMSO, as its hygroscopic nature can impact solubility.<sup>[4]</sup> For future preparations, consider preparing a more dilute stock solution.

Issue: My experimental results are inconsistent, and I suspect compound degradation.

- Possible Cause: Improper storage conditions or repeated freeze-thaw cycles of stock solutions can lead to the degradation of **K145 hydrochloride**.
- Solution: Review your storage procedures. Ensure solid **K145 hydrochloride** is stored at -20°C and stock solutions are aliquoted and stored at -80°C. Avoid using stock solutions that have been stored longer than the recommended duration (e.g., over six months at -80°C for DMSO stocks).<sup>[4]</sup> It is always best to use freshly prepared working solutions for in vivo experiments on the same day.<sup>[4]</sup>

## Storage Condition Summary

Form	Storage Temperature	Duration	Key Considerations
Solid Powder	-20°C	Long-term (months to years) <sup>[1][2][3]</sup>	Keep tightly sealed, dry, and in the dark. <sup>[1]</sup>
0-4°C	Short-term (days to weeks) <sup>[1]</sup>		
Stock Solution (in DMSO)	-80°C	Up to 6 months <sup>[2][4]</sup>	Aliquot to avoid freeze-thaw cycles; keep sealed and away from moisture. <sup>[4]</sup>
-20°C	Up to 1 month <sup>[2][4]</sup>	Aliquot to avoid freeze-thaw cycles; keep sealed and away from moisture. <sup>[4]</sup>	

## Experimental Protocols

### Protocol for Reconstitution of **K145 Hydrochloride**

This protocol outlines the steps to prepare a stock solution of **K145 hydrochloride** in DMSO.

Materials:

- **K145 hydrochloride** powder

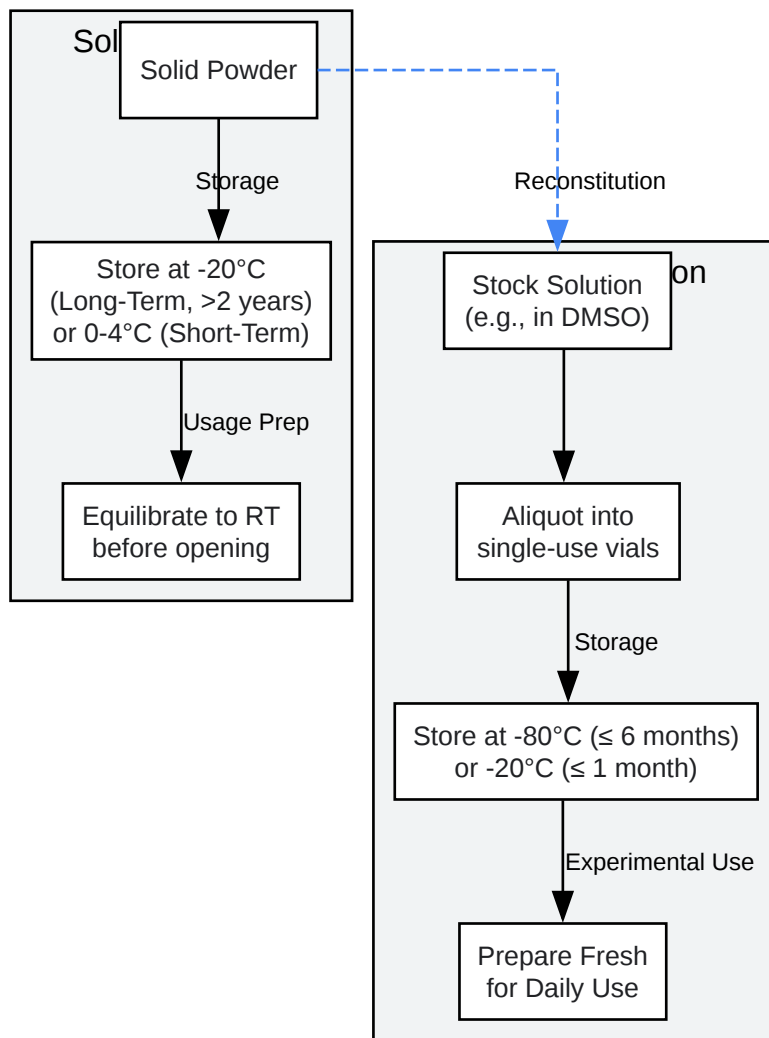
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, single-use vials
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Allow the vial of **K145 hydrochloride** powder to equilibrate to room temperature for at least one hour before opening.[\[2\]](#)
- Calculate the required volume of DMSO to achieve the desired stock solution concentration. **K145 hydrochloride** is soluble in DMSO at concentrations up to 50 mg/mL.[\[4\]](#)[\[5\]](#)
- Add the calculated volume of anhydrous DMSO to the vial containing the **K145 hydrochloride** powder.
- Tightly seal the vial and vortex thoroughly until the powder is completely dissolved.
- If dissolution is slow, gentle warming or brief sonication can be used to aid the process.[\[4\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use sterile vials. This is critical to prevent degradation from multiple freeze-thaw cycles.[\[4\]](#)
- Label the aliquots clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)

## Visual Guides

## Best Practices for K145 Hydrochloride Storage



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Caption: Workflow for optimal storage and handling of **K145 hydrochloride**.

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